

Quantitative Evaluation of Myristyl Oleate as a Skin Permeation Enhancer: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Myristyl oleate*

Cat. No.: *B1616087*

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Disclaimer: As of the latest literature review, specific quantitative experimental data on **myristyl oleate** as a skin permeation enhancer is not readily available in published studies. Therefore, this guide provides a comparative analysis of its constituent molecules, myristyl alcohol and oleic acid, alongside a structurally similar and widely studied ester, isopropyl myristate (IPM). This approach offers valuable insights into the potential efficacy of **myristyl oleate** as a skin permeation enhancer.

Myristyl oleate is an ester formed from myristyl alcohol and oleic acid. Both of these precursor molecules are known for their ability to enhance the penetration of active pharmaceutical ingredients (APIs) through the stratum corneum, the outermost layer of the skin. It is hypothesized that **myristyl oleate** would share or combine the mechanisms of action of its parent molecules.

Comparative Performance of Related Skin Permeation Enhancers

The following tables summarize quantitative data from various in vitro studies on oleic acid, isopropyl myristate, and other fatty acids and alcohols. These data points, including flux and enhancement ratio, provide a benchmark for evaluating the potential performance of **myristyl oleate**.

Table 1: In Vitro Permeation Data for Various Enhancers and Drugs

Enhancer	Drug	Vehicle	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Enhancement Ratio (ER)	Reference
Oleic Acid (20%)	Meloxicam	Transdermal Patch	84.405	1.070	
Isopropyl Myristate (10%)	Meloxicam	Transdermal Patch	83.789	-	
Oleic Acid (5% w/v)	Metoprolol Tartrate	Propylene Glycol/PBS (80:20)	-	Highest among	

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com